

Essential Safety and Logistical Information for Handling Beauvericin-13C45

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Beauvericin-13C45

Cat. No.: B12386820

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This guide provides crucial safety protocols and operational plans for researchers, scientists, and drug development professionals handling **Beauvericin-13C45**. The following procedures are based on the safety data for the parent compound, Beauvericin, and should be strictly adhered to when working with its isotopically labeled form.

Hazard Identification and Toxicity

Beauvericin is a mycotoxin that exhibits significant cytotoxic, genotoxic, and apoptotic effects. Its primary mechanism of action involves acting as an ionophore, disrupting cellular ion homeostasis, particularly by increasing the intracellular concentration of calcium ions (Ca^{2+})[1][2][3]. This disruption leads to oxidative stress, mitochondrial dysfunction, and ultimately, programmed cell death (apoptosis)[1][2][4]. While comprehensive LD50 data is limited, in vivo studies have established No Observed Adverse Effect Levels (NOAELs)[5].

Quantitative Toxicity Data:

Metric	Value	Species/Cell Line	Observations	Reference
NOAEL (Female)	1 mg/kg bw/day	Mice	Based on increased thyroid pycnotic nuclei and endometrial hyperplasia.	[5]
NOAEL (Male)	0.1 mg/kg bw/day	Mice	Based on reduced colloid and altered T4 serum levels.	[5]
Maternal NOAEL	0.1 mg/kg bw/day	Mice	Based on increased thymus weight.	[5]
Developmental NOAEL	10 mg/kg bw/day	Mice	---	[5]
IC ₅₀	1.9 ± 0.7 to 20.6 ± 6.9 µM	Caco-2 cells	Varies with exposure time.	[4]

Personal Protective Equipment (PPE)

Due to the toxic nature of Beauvericin, stringent adherence to PPE protocols is mandatory to prevent exposure through inhalation, skin contact, or ingestion.

PPE Category	Specifications	Rationale
Hand Protection	Double-glove with chemical-resistant gloves (e.g., Nitrile or Neoprene). Ensure gloves have been tested for resistance against similar chemical structures. Discard outer gloves immediately after handling the compound.	Prevents dermal absorption. Butyl rubber gloves are recommended for handling a wide variety of chemicals, including corrosive acids and esters[6].
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields or a full-face shield.	Protects eyes from airborne particles and accidental splashes.
Respiratory Protection	For handling the powdered form, a NIOSH-approved N95 or higher-rated particulate respirator is required[7][8][9][10].	Prevents inhalation of the powdered mycotoxin. All NIOSH-approved respirators will have a TC approval number (e.g., TC 84A-XXXX) printed on the equipment[9].
Body Protection	Wear a fully buttoned lab coat. For larger quantities or when there is a risk of splashing, a disposable, chemical-resistant gown or coverall is recommended.	Protects skin from contamination.

Handling and Storage

Operational Plan:

- Designated Area: All work with **Beauvericin-13C45**, especially the handling of the solid compound, must be conducted in a designated area within a certified chemical fume hood or a biological safety cabinet to control airborne particles.
- Weighing: Weighing of the powdered compound should be done on a tared, disposable weigh boat within the containment of a fume hood.

- Solutions: When preparing solutions, add the solvent to the vial containing the Beauvericin powder slowly to avoid aerosolization.
- Storage: Store **Beauvericin-13C45** in a clearly labeled, sealed container in a cool, dry, and dark place. Ensure the storage location is secure and accessible only to authorized personnel.

Accidental Release and Spill Management

Emergency Plan:

- Evacuate: Immediately evacuate the affected area.
- Alert: Inform colleagues and the laboratory supervisor.
- PPE: Don the appropriate PPE as listed in the table above before re-entering the area.
- Containment:
 - Solid Spills: Gently cover the spill with absorbent paper towels to avoid raising dust. Dampen the towels with a suitable solvent (e.g., 70% ethanol) to wet the powder[11].
 - Liquid Spills: Cover the spill with absorbent material.
- Decontamination:
 - Working from the outside of the spill inwards, carefully clean the area with a disinfectant solution (e.g., a freshly prepared 10% bleach solution), followed by 70% ethanol[11][12][13].
 - Allow a contact time of at least 10-30 minutes for the disinfectant to be effective[11][12].
- Disposal: All materials used for cleanup (absorbent pads, gloves, etc.) must be collected in a sealed, labeled hazardous waste bag for proper disposal.

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Skin Contact	Remove contaminated clothing immediately. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Decontamination and Disposal Plan

Experimental Protocol for Decontamination of Labware:

- Objective: To safely decontaminate all labware (glassware, utensils, etc.) that has come into contact with **Beauvericin-13C45**.
- Materials:
 - Appropriate PPE
 - 10% bleach solution (freshly prepared)
 - 70% ethanol
 - Distilled water
 - Hazardous waste containers

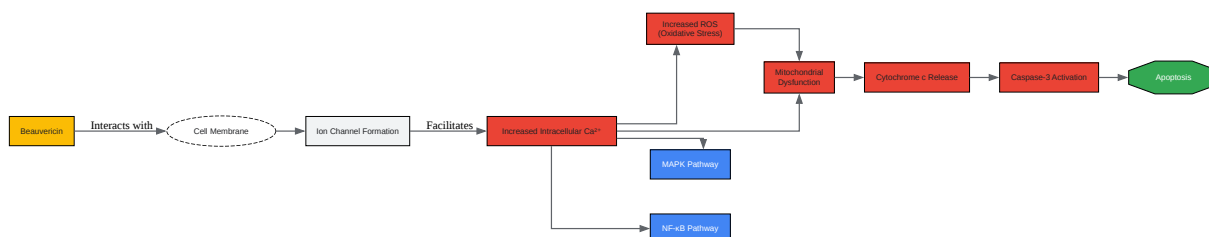
- Procedure:
 1. Rinse all contaminated labware with a suitable solvent (e.g., ethanol or methanol) to remove the bulk of the compound. Collect this solvent rinse as hazardous waste.
 2. Immerse the rinsed labware in a 10% bleach solution for a minimum of 30 minutes[13].
 3. Thoroughly rinse the labware with 70% ethanol.
 4. Rinse multiple times with distilled water.
 5. Allow to air dry completely before reuse or storage.

Disposal Plan: All waste contaminated with **Beauvericin-13C45**, including stock vials, used PPE, and cleaning materials, is considered hazardous waste.

- Solid Waste: Collect in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect in a dedicated, sealed, and clearly labeled hazardous liquid waste container.
- Inactivation: Chemical inactivation of liquid waste can be performed by adding bleach to a final concentration of 10% and allowing it to react for at least 30 minutes before collection for disposal[13].
- Final Disposal: All hazardous waste must be disposed of through the institution's official hazardous waste management program, which typically involves incineration[14]. Do not dispose of Beauvericin waste down the drain or in regular trash.

Beauvericin Signaling Pathway Visualization

The primary toxic mechanism of Beauvericin involves its ionophoric properties, which disrupt cellular calcium homeostasis, leading to oxidative stress and apoptosis.



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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Beauvericin-13C45]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12386820#personal-protective-equipment-for-handling-beauvericin-13c45]

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